

Technical Guide: Spectroscopic and Physicochemical Characterization of Tripotassium Methyl(trioxido)silane

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Compound of Interest

Compound Name: *tripotassium;methyl(trioxido)silane*

Cat. No.: *B3423765*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document provides a summary of available information on tripotassium methyl(trioxido)silane. Direct, quantitative spectroscopic data (NMR, IR, Mass Spectrometry) for this specific compound is not readily available in public databases. The information presented herein is compiled from sources providing general physicochemical properties and from data on structurally related compounds.

Introduction

Tripotassium methyl(trioxido)silane, also known as potassium methylsilanetriolate, is an organosilicon compound with the chemical formula $\text{CH}_3\text{K}_3\text{O}_3\text{Si}$.^{[1][2][3]} It is the tripotassium salt of methylsilanetriol. This compound and its related alkali metal silanolates are of interest in materials science and as precursors for various silicon-containing materials, such as silicone polymers and coatings.^{[3][4]} Their ability to improve adhesion, hydrophobicity, and corrosion resistance makes them valuable in surface treatment applications for substrates like glass, metals, and ceramics.^[3]

Physicochemical Properties

While detailed spectroscopic data are scarce, general physicochemical properties for tripotassium methyl(trioxido)silane have been reported. These are summarized in the table

below.

Property	Value	Source
Molecular Formula	CH ₃ K ₃ O ₃ Si	[1][2][3]
Molecular Weight	208.41 g/mol	[1][3]
CAS Number	31795-24-1	[1][2]
Appearance	Reported as a liquid or in solution.	[2][5]
Boiling Point	112 °C at 1013 hPa	[1][5]
Melting Point	< -75 °C at 1013 hPa	[5]
Density	1.388 g/cm ³ at 20 °C	[1]
Solubility	Soluble in water.	[2]

Synthesis and Experimental Protocols

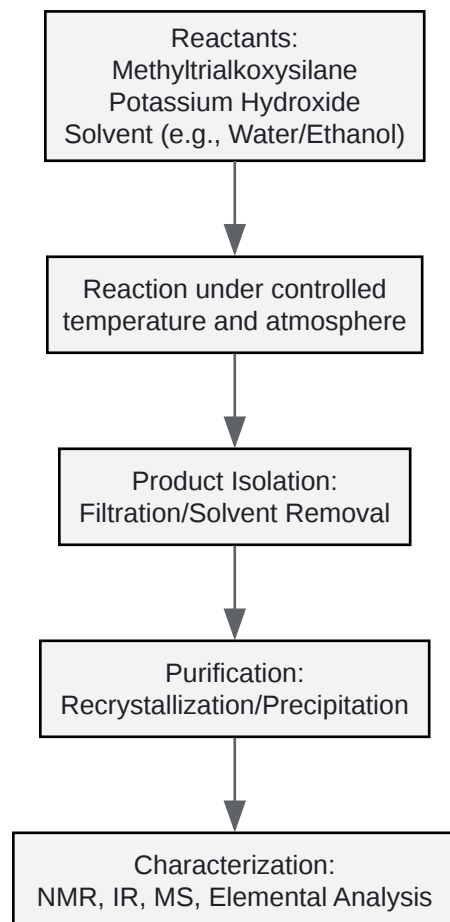
Detailed experimental protocols for the synthesis of tripotassium methyl(trioxido)silane are not explicitly provided in the searched literature. However, general methods for the preparation of alkali metal organosilanetriolates can be inferred.

General Synthesis: Potassium methylsilanetriolate is typically prepared through the hydrolysis of a methyltrialkoxysilane (e.g., methyltrimethoxysilane) or a methyltrihalosilane (e.g., methyltrichlorosilane) with a stoichiometric amount of potassium hydroxide in an aqueous or alcoholic solution.[4] The reaction involves the nucleophilic substitution of the alkoxy or halo groups by hydroxide ions, followed by deprotonation of the resulting silanol groups by the potassium hydroxide.

A potential reaction scheme is illustrated below: $\text{CH}_3\text{Si}(\text{OR})_3 + 3 \text{KOH} \rightarrow \text{CH}_3\text{Si}(\text{O}^-\text{K}^+)_3 + 3 \text{ROH}$ where R is an alkyl group (e.g., methyl or ethyl).

Experimental Workflow: A general workflow for the synthesis and characterization of such a compound would involve the following steps:

General Experimental Workflow



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A generalized workflow for the synthesis and characterization of organosilicate salts.

Spectroscopic Characterization (Hypothetical and Analog-Based)

The following sections describe the spectroscopic techniques that would be employed to characterize tripotassium methyl(trioxido)silane, with examples drawn from related compounds where available.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a fundamental tool for the structural elucidation of organosilicon compounds. For tripotassium methyl(trioxido)silane, ^1H , ^{13}C , and ^{29}Si NMR would be informative.

- ^1H NMR: Would show a singlet for the methyl protons ($\text{CH}_3\text{-Si}$). The chemical shift would be influenced by the electronegativity of the silicon and the three oxygen atoms.
- ^{13}C NMR: Would display a single resonance for the methyl carbon.
- ^{29}Si NMR: This would be the most diagnostic technique, providing a single resonance characteristic of the silicon atom in this specific chemical environment. For comparison, the ^{29}Si NMR chemical shift of methylsilanetriol is reported to be around -47 ppm.[\[6\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy would be used to identify characteristic vibrational modes of the molecule. Key expected absorptions include:

- Si-O stretching: Strong bands are expected in the region of $1000\text{-}1100\text{ cm}^{-1}$.
- C-H stretching and bending: Vibrations from the methyl group would appear around $2900\text{-}3000\text{ cm}^{-1}$ and $1250\text{-}1450\text{ cm}^{-1}$, respectively.
- Si-C stretching: A characteristic band for the Si-CH_3 bond is typically observed in the $700\text{-}850\text{ cm}^{-1}$ region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. Due to the ionic and likely non-volatile nature of tripotassium methyl(trioxido)silane, soft ionization techniques such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) would be necessary.

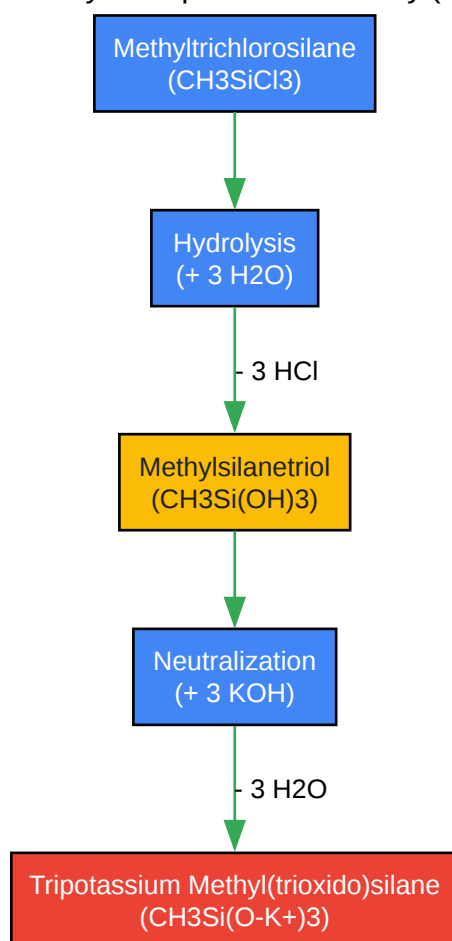
For the related compound, methylsilanetriol, chemical ionization mass spectrometry shows a protonated molecular ion $[\text{M}+\text{H}]^+$ at m/z 95 and a protonated dimer at m/z 171.[\[6\]](#) For tripotassium methyl(trioxido)silane, one might expect to observe ions corresponding to the methyl(trioxido)silane anion $[\text{CH}_3\text{SiO}_3]^{3-}$ or various ion clusters with potassium cations.

Signaling Pathways and Logical Relationships

In the context of materials science, the "signaling pathway" can be interpreted as the reaction pathway leading to the formation of a desired material. For instance, the hydrolysis and condensation of silanetriolates are fundamental to the formation of polysiloxane networks.

The diagram below illustrates the potential synthesis pathway for tripotassium methyl(trioxido)silane from a methyltrichlorosilane precursor.

Synthesis Pathway of Tripotassium Methyl(trioxido)silane



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A potential synthesis route for tripotassium methyl(trioxido)silane.

Conclusion

Tripotassium methyl(trioxido)silane is a potentially useful organosilicon compound with applications in materials science. While its detailed spectroscopic characterization is not widely published, its properties can be inferred from its chemical structure and by analogy to related compounds. The synthesis is expected to be straightforward from common organosilane precursors. Further research to fully characterize this compound using modern spectroscopic techniques would be beneficial for its potential applications.

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